

An In-Depth Technical Guide to Trimethylgermanium Compounds for Advanced Research

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Compound of Interest

Compound Name: *Trimethylgermanium*

CAS No.: *1449-63-4*

Cat. No.: *B074220*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **trimethylgermanium** compounds, focusing on their chemical identifiers, properties, synthesis, and applications, particularly within the realm of drug discovery and development. As organogermanium chemistry continues to gain traction for its unique reactivity and potential for creating novel molecular architectures, a thorough understanding of these foundational reagents is essential.

Core Chemical Identifiers and Properties

While "**trimethylgermanium**" can refer to the trimethylgermyl functional group, $(\text{CH}_3)_3\text{Ge}-$, the most common and stable precursors used in synthesis are the **trimethylgermanium** halides. Among these, **trimethylgermanium** chloride is the most frequently utilized.

A less common entry in chemical databases is for **trimethylgermanium** itself, which may refer to a transient species or a specific derivative.

Table 1: Key Chemical Identifiers for **Trimethylgermanium** and its Halide Derivatives

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	InChIKey
Trimethylgermanium	21941-60-6[1]	C3H9Ge	117.73[1]	WLKSSWJSFRC ZKL- UHFFFAOYSA- N[1]
Trimethylgermanium Chloride	1529-47-1[2][3] [4][5]	C3H9ClGe[2][3] [5]	153.19[5]	ZZBNZZCHSNO XOH- UHFFFAOYSA- N[3]
Trimethylgermanium Bromide	1066-37-1[6]	C3H9BrGe[6]	197.65[6]	WMFCXPWEKR AKMH- UHFFFAOYSA- N[6]
Trimethylgermanium Iodide	1066-38-2[7]	C3H9GeI[7]	244.65	KFLWSIOBXYV XBS- UHFFFAOYSA-N

Table 2: Physicochemical Properties of **Trimethylgermanium** Halides

Property	Trimethylgermanium Chloride	Trimethylgermanium Bromide
Appearance	Clear, colorless liquid[3][8]	Colorless liquid
Melting Point	-13 °C[3][8]	-25 °C[6]
Boiling Point	102 °C[3][8][9]	114 °C[6]
Density	1.24 g/mL at 25 °C[8][10]	1.54 g/mL at 25 °C[6]
Refractive Index	n _{20/D} 1.433[8][10]	n _{20/D} 1.47[6]
Solubility	Immiscible with water; miscible with ether, THF, hexane, benzene, dichloromethane, and chloroform.[8][10][11]	Not specified, but expected to be similar to the chloride.
Sensitivity	Moisture sensitive.[3][12]	Not specified, but expected to be moisture sensitive.

Synthesis and Reactivity

Trimethylgermanium halides are versatile reagents in organic and organometallic synthesis. They serve as the primary source for introducing the trimethylgermyl moiety into organic molecules.

Synthesis of Trimethylgermanium Chloride

A common laboratory-scale synthesis of **trimethylgermanium** chloride involves the direct reaction of germanium tetrachloride with a methylating agent, such as a methyl Grignard reagent (e.g., methylmagnesium bromide) or methyllithium. The stoichiometry of the reaction must be carefully controlled to favor the formation of the trimethylated product.

Experimental Protocol: Synthesis of **Trimethylgermanium** Chloride

Materials:

- Germanium tetrachloride (GeCl₄)

- Methylmagnesium bromide (CH_3MgBr) in a suitable solvent (e.g., diethyl ether or THF)
- Anhydrous diethyl ether or THF
- Anhydrous hexane
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Schlenk line or glovebox for inert atmosphere operations
- Distillation apparatus

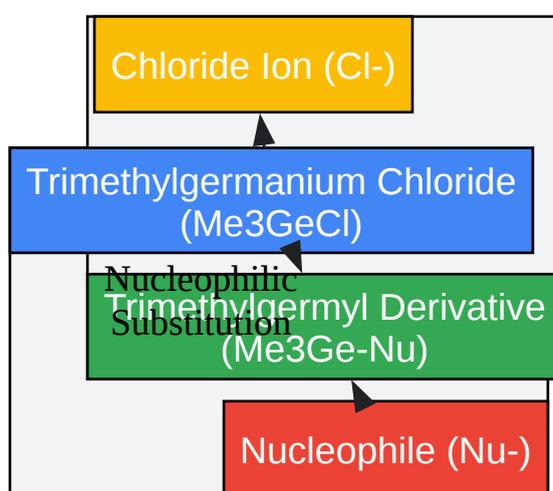
Procedure:

- Under an inert atmosphere (argon or nitrogen), a solution of germanium tetrachloride in anhydrous diethyl ether is cooled to $0\text{ }^\circ\text{C}$ in an ice bath.
- A solution of methylmagnesium bromide (3 equivalents) in diethyl ether is added dropwise to the stirred germanium tetrachloride solution. The reaction is exothermic and should be controlled by the rate of addition.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine and dried over anhydrous magnesium sulfate.
- The solvent is removed by distillation at atmospheric pressure.
- The crude product is purified by fractional distillation to yield pure **trimethylgermanium chloride**.

Key Reactions and Mechanistic Considerations

The reactivity of **trimethylgermanium** halides is dominated by the electrophilic nature of the germanium center and the lability of the germanium-halogen bond. They readily undergo nucleophilic substitution with a variety of nucleophiles.

Diagram: General Reactivity of **Trimethylgermanium** Chloride



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Caption: Nucleophilic substitution at the germanium center of **trimethylgermanium** chloride.

Trimethylgermanium chloride can be used as a precursor to germanium-masked dienolates for regioselective carbon-carbon bond formation, as well as in the formation of germanium enolates and α -germanate esters for aldol condensation reactions, Peterson-type reactions, and Claisen rearrangements.^{[8][11]} It is also used as an alkylating agent and a precursor in the synthesis of Grignard reagents.^{[8][9][10][11][13]}

Applications in Drug Development and Organic Synthesis

The unique properties of organogermanium compounds, such as their low toxicity compared to other organometallics like stannanes, have made them attractive for applications in medicinal chemistry and drug discovery.^{[8][11]}

Role as Synthetic Tools

The trimethylgermyl group can be used as a directing group or a placeholder in complex organic syntheses. Its ability to be introduced and subsequently removed under specific conditions allows for precise control over reaction pathways. For instance, trimethyl(2-thienyl)germane, prepared from **trimethylgermanium** chloride, is an important compound in the development of new materials and chemicals.[8][9][10][11][13]

Germanium in Medicinal Chemistry

The "carbon/silicon/germanium switch" is a concept in medicinal chemistry where replacing a carbon or silicon atom in a drug molecule with a germanium atom can modulate its biological activity, metabolic stability, and pharmacokinetic profile.[14] Organogermanium(IV) compounds have shown a broad spectrum of bioactivity and inherent low toxicity, making them promising candidates for drug development.[14] The trimethylgermyl group can be incorporated into drug candidates to fine-tune their properties.

While the direct application of **trimethylgermanium** chloride in drug formulations is unlikely due to its reactivity, it serves as a critical building block for synthesizing more complex organogermanium compounds with potential therapeutic applications.

Safety and Handling

Trimethylgermanium halides are hazardous chemicals and must be handled with appropriate safety precautions.

- **Hazards:** **Trimethylgermanium** chloride is a highly flammable liquid and vapor.[12][15] It causes severe skin burns and eye damage.[12][15] It is also harmful if inhaled, in contact with skin, or if swallowed.[16]
- **Handling:** Work should be conducted in a well-ventilated fume hood.[16] Personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, should be worn.[16] All sources of ignition should be eliminated.[12][15]
- **Storage:** Store in a cool, dry, and well-ventilated area in a tightly closed container.[12][16] It is moisture-sensitive and should be stored under an inert atmosphere.[3][12]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[16][17]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[16][17]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[16][17]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[17]

Conclusion

Trimethylgermanium compounds, particularly the halides, are indispensable reagents in modern synthetic chemistry. Their unique reactivity and the favorable toxicological profile of organogermanium compounds open up new avenues for the design and synthesis of novel therapeutic agents and advanced materials. A thorough understanding of their properties, handling requirements, and synthetic applications is crucial for researchers aiming to leverage the potential of organogermanium chemistry.

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